

Safeguarding Your Research: A Guide to Handling Bornylene

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Compound of Interest

Compound Name: Bornylene
Cat. No.: B1203257

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Bornylene**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans to ensure the well-being of all personnel.

Essential Safety Information at a Glance

Bornylene, also known as Norbornylene or 2-Norbornene, is a flammable solid that requires careful handling to prevent irritation and ensure safety.[\[1\]](#)[\[2\]](#) Adherence to proper safety protocols is crucial when working with this compound.

| Physical & Chemical Properties | Data |
|--------------------------------|---|
| Appearance | White solid |
| Flash Point | -15°C [1] (77°F / 25°C) [3] |
| Melting Point | 113°C [3] [4] |
| Boiling Point | 146°C - 147°C at 760 mmHg [3] [4] |
| Molecular Formula | C ₇ H ₁₀ [2] |
| Molecular Weight | 94.15 g/mol [2] |

Personal Protective Equipment (PPE)

When handling **Bornylene**, a comprehensive selection of personal protective equipment is necessary to minimize exposure and ensure personal safety.

| PPE Category | Recommended Equipment | Rationale |
|------------------------|--|--|
| Eye Protection | Chemical splash goggles or safety glasses.[1][5] | To protect eyes from potential splashes which may cause irritation.[1][2] |
| Hand Protection | Impervious, chemical-resistant gloves.[5] | To prevent skin contact which may cause irritation.[1][2] It is important to inspect gloves before use.[5] |
| Body Protection | Protective work clothing or a laboratory coat.[5][6] | To protect the skin and clothing from contamination. |
| Respiratory Protection | Use a suitable respirator when high concentrations are present or with inadequate ventilation.[5][6] | To prevent respiratory tract irritation from inhalation.[1][2] |

Facilities that store or use **Bornylene** should be equipped with an eyewash station and a safety shower.[1]

Operational Protocols for Safe Handling

Proper handling and storage procedures are critical to maintaining a safe laboratory environment when working with **Bornylene**.

Handling:

- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe in dust, vapor, mist, or gas.[1]
- Use only in a well-ventilated area or under a chemical fume hood with an average face velocity of at least 100 feet per minute.[1][5]

- Keep away from heat, sparks, and open flames.[1][2]
- Take precautionary measures against static discharge.[1]

Storage:

- Store in a tightly sealed container in a cool, dry place.[1][5]
- Keep refrigerated at temperatures below 4°C (39°F).[1]
- Store away from sources of ignition and oxidizing agents.[1][5]

Emergency Procedures: First Aid

In the event of exposure to **Bornylene**, immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes and seek medical attention.[1]
- Skin Contact: Flush the skin with plenty of water and remove any contaminated clothing.[1] If irritation develops, seek medical aid.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and get medical help.[1]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek medical assistance.[1][2]

Disposal Plan

The disposal of chemical waste must be handled with care to protect the environment and comply with regulations.

General Principles:

- Chemical waste and residue should be handled in accordance with the product's Material Safety Data Sheet (MSDS).[7]

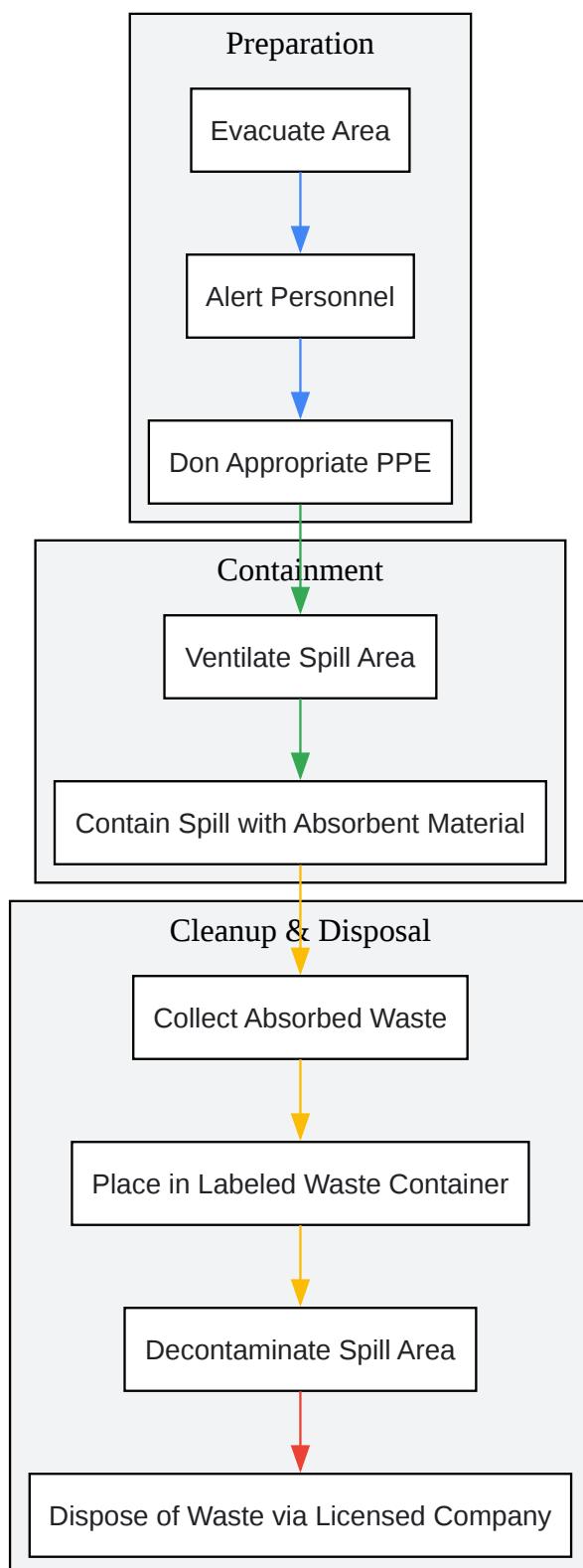
- Waste containers should be clearly labeled, kept clean on the exterior, and closed tightly.[8]
- Do not overfill waste containers; they should not be filled beyond 90% of their capacity.[8]

Disposal of Bornylene Waste:

- For spills, absorb the material with absorbent paper, sawdust, or sand.[6]
- Place the absorbed waste into an appropriate container.[6]
- After the material has been collected, ventilate the area and wash the spill site.[6]
- For final disposal, unused or non-recyclable solutions should be handled by a licensed disposal company.[7]

Experimental Workflow: Handling a Bornylene Spill

The following diagram outlines the procedural steps for safely managing a **Bornylene** spill in the laboratory.



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Caption: Workflow for **Bornylene** Spill Response.

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